

Molecular Structure and Property Comparison

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Compound Focus: Azide-PEG6-Tos

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The core difference between these linkers lies in their terminal functional groups, which dictates their reactivity and subsequent use.

Property	Azide-PEG6-Tos	Tos-PEG6-acid
CAS Number	906007-10-1 [1] [2] [3]	2803338-37-4 [4]
Molecular Formula	C ₁₉ H ₃₁ N ₃ O ₈ S [2] [3]	C ₂₀ H ₃₂ O ₁₀ S [4]
Molecular Weight	461.53 g/mol [2] [3]	464.53 g/mol [4]
Functional Group 1	Azide (N ₃) [1] [2] [5]	Tosylate (OTs) [4]
Functional Group 2	Tosylate (OTs) [1] [2]	Carboxylic Acid (COOH) [4]
Primary Reactivity of Group 1	Click Chemistry (e.g., with alkynes) [2]	Nucleophilic Substitution [4]
Primary Reactivity of Group 2	Nucleophilic Substitution [6] [1]	Amide Coupling (with amines) [4]
PEG Chain Length	6 units [1] [2]	6 units [4]
Linker Type	Non-cleavable [5]	Information not specific in sources

Property	Azide-PEG6-Tos	Tos-PEG6-acid
Common Applications	PROTAC synthesis, Bioconjugation, Drug Delivery [2] [5] [3]	Biochemical Assay Reagent [4]

Experimental Reactivity and Protocols

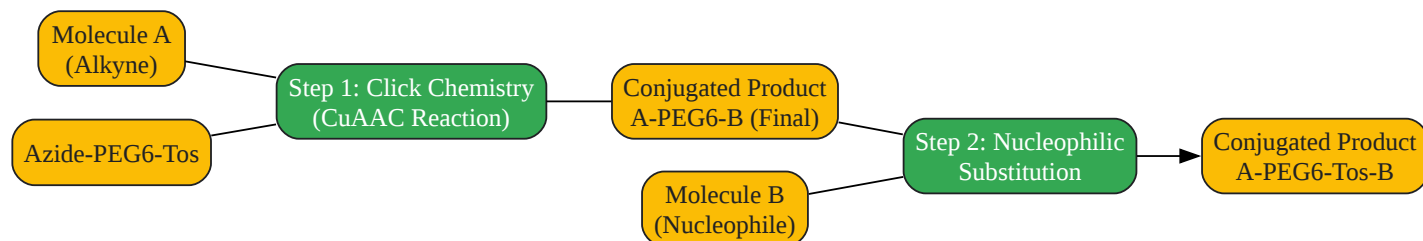
The distinct functional groups on these linkers require different experimental approaches for conjugation.

Azide-PEG6-Tos: Click Chemistry & Nucleophilic Substitution

This linker enables orthogonal conjugation strategies, meaning its two reactive groups can be modified sequentially under different conditions without interfering with each other.

- **Azide Group Reaction (Click Chemistry):** The azide group does not require activation and readily participates in cycloaddition reactions.
 - **Protocol (CuAAC - Copper-Catalyzed Azide-Alkyne Cycloaddition):** React **Azide-PEG6-Tos** with a molecule containing a terminal alkyne group. The reaction is typically carried out in an aqueous or aqueous/organic solvent mixture like DMSO/buffer. It requires a copper(II) catalyst (e.g., copper sulfate) along with a reducing agent (e.g., sodium ascorbate) to generate the active copper(I) species. The reaction proceeds at room temperature or with mild heating to form a stable 1,2,3-triazole linkage [2].
- **Tosylate Group Reaction (Nucleophilic Substitution):** The tosylate is a superior leaving group.
 - **Protocol:** The tosylate group can be displaced by nucleophiles such as thiols, amines, or hydroxyls. The reaction is typically performed in a polar aprotic solvent (e.g., DMF, acetonitrile) and may require a base (e.g., triethylamine or sodium carbonate) to scavenge the acid produced. Reaction times and temperatures can vary [6].

The following diagram illustrates the two-step conjugation workflow possible with a heterobifunctional linker like **Azide-PEG6-Tos**:



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Tos-PEG6-acid: Nucleophilic Substitution & Amide Coupling

This linker is also heterobifunctional but pairs the electrophilic tosylate with a carboxylic acid, which requires activation before it can react with nucleophiles.

- **Carboxylic Acid Reaction (Amide Coupling):** The carboxylic acid must first be activated to form a stable amide bond with a primary amine.
 - **Protocol:** React Tos-PEG6-acid with an amine-containing molecule in the presence of an activator like HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) or other carbodiimide-based reagents (e.g., EDC, DCC). The reaction is typically carried out in a polar aprotic solvent like DMF or DCM, often with an auxiliary base like DIPEA (N,N-Diisopropylethylamine) to facilitate the reaction [4].
- **Tosylate Group Reaction:** The reactivity of the tosylate group is the same as described for **Azide-PEG6-Tos** [4].

Application Scenarios

The choice between these linkers depends entirely on the functional groups present on the molecules you wish to conjugate.

- **Choose Azide-PEG6-Tos when:**
 - You need to employ **click chemistry** for bioconjugation, as it is ideal for reacting with molecules containing **alkyne, DBCO, or BCN groups** [2] [3].
 - You are synthesizing complex molecules like **PROTACs**, where one end (the azide) can be clicked onto a target protein ligand, and the other (the tosylate) can be attached to an E3

ubiquitin ligase ligand [2].

- You are working on constructing **drug delivery systems** like self-assembling nanostructures [3].

- **Choose Tos-PEG6-acid when:**

- You need to form a stable **amide bond** with a molecule containing a **primary amine group** (-NH₂) [4].
- Your conjugation strategy relies on classic **carbodiimide coupling chemistry**.

Key Considerations for Researchers

When planning your experiments, please keep the following points in mind:

- **Solubility:** The PEG6 spacer in both linkers significantly increases their solubility in aqueous media, which is beneficial for bioconjugation reactions in physiological or semi-aqueous conditions [1] [7] [4].
- **Stability and Storage:** These compounds are typically stored at -20°C, sometimes in solution, with a described shelf life of months to years depending on the temperature [2] [5] [3].
- **Purity:** These reagents are intended for research use only and are not for clinical use. Available purities are typically ≥95% [5].

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References

1. Azide-PEG6-Tos, 906007-10-1 [broadpharm.com]
2. Azide-PEG6-Tos | PROTAC Linkers [medchemexpress.com]
3. Buy Azide-PEG6-Tos | 906007-10-1 | >98% [smolecule.com]
4. Tos-PEG6-acid | Biochemical Assay Reagent [medchemexpress.com]
5. Azide-PEG6-Tos (CAT#: ADC-L-M0406) [creative-biolabs.com]
6. PEG Tosylate, Tosylate linker, thiol reactive [broadpharm.com]

7. PEG6-Tos, 155130-15-7 [broadpharm.com]

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